

# Application Note: Precision Calcium Kinetics using Fura-4F Pentapotassium Salt

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## Compound of Interest

Compound Name: Fura-4F, Pentapotassium salt

CAS No.: 299172-08-0

Cat. No.: B1147991

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## Part 1: Introduction & Mechanistic Rationale

### The "Low Affinity" Advantage

Calcium imaging often suffers from saturation artifacts when using high-affinity dyes like Fura-2 (

nM) in neurons or cardiomyocytes where

spikes can reach micromolar levels. Fura-4F pentapotassium salt is a ratiometric calcium indicator designed specifically to resolve these high-amplitude events.

With a dissociation constant (

) of approximately 0.77  $\mu$ M (770 nM), Fura-4F remains linear and sensitive in ranges where Fura-2 is fully saturated.

### The Critical Distinction: Salt vs. AM Ester

**WARNING:** This protocol is specific to the Pentapotassium Salt form.

- Fura-4F AM: Cell-permeant, passively diffuses, requires esterase cleavage. Prone to compartmentalization and incomplete hydrolysis.
- Fura-4F Salt (This Protocol): Cell-impermeant.[1][2][3][4] It cannot cross the plasma membrane passively.[5] It requires physical delivery (Patch-Clamp or Electroporation).

Why use the Salt form?

- Stoichiometric Precision: You control exactly how much dye enters the cell (via pipette concentration).
- Cytosolic Specificity: Unlike AM esters, the salt form does not get trapped in organelles (ER/Mitochondria), ensuring the signal originates purely from the cytosol.
- Immediate Stability: No incubation/de-esterification time required; recording can begin immediately after whole-cell break-in.

## Part 2: Technical Specifications

| Property         | Value                       | Notes                         |
|------------------|-----------------------------|-------------------------------|
| Molecular Weight | ~836 g/mol                  | Pentapotassium salt form      |
| Excitation       | 340 nm / 380 nm             | Ratiometric (Dual Excitation) |
| Emission         | ~510 nm                     | Single Emission               |
| (<br>C)          | 770 nM (0.77 $\mu$ M)       | In presence of 1mM            |
| Solubility       | Water, Intracellular Buffer | mM                            |
| Storage          | -20°C, Desiccated, Dark     | Avoid freeze-thaw cycles      |

## Part 3: Primary Protocol – Whole-Cell Patch Clamp Loading

The Gold Standard for single-cell kinetic analysis.

## Reagent Preparation[1][6][7][8]

- Stock Solution (10 mM): Dissolve 1 mg of Fura-4F Pentapotassium Salt in roughly 120 L of nuclease-free water (calculate exact volume based on lot-specific MW). Aliquot into 2 L volumes and store at -20°C.
- Internal Pipette Solution (Example for Neurons):
  - 130 mM K-Gluconate
  - 10 mM KCl
  - 10 mM HEPES
  - 4 mM Mg-ATP
  - 0.3 mM Na-GTP
  - 10 mM Phosphocreatine
  - pH: Adjust to 7.25 with KOH.
  - Osmolarity: 285-295 mOsm.
  - Note: Do not add EGTA or BAPTA. Fura-4F acts as the buffer.

## Loading Procedure

Step 1: Final Dilution On the day of the experiment, dilute the Fura-4F Stock (10 mM) directly into the Internal Pipette Solution to a final concentration of 50 - 100  $\mu$ M.

- Why this concentration? 50-100  $\mu$ M provides sufficient signal-to-noise ratio (SNR) for imaging without causing excessive calcium buffering that dampens physiological signals.

Step 2: Pipette Filling Fill the patch pipette (resistance 3-5 M

) with the Fura-4F internal solution. Protect the pipette holder from direct light to prevent photobleaching before recording.

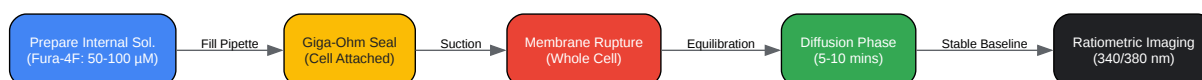
### Step 3: Seal and Break-In Establish a G

seal on the target cell. Apply suction to rupture the membrane (Whole-Cell configuration).

Step 4: Diffusion Phase Allow 5 to 10 minutes for the dye to diffuse from the pipette into the soma and dendrites.

- Visual Check: You will see the cell fill under 380 nm excitation.
- Stability: Unlike AM loading, the dye concentration is clamped to the pipette concentration, ensuring a stable baseline for hours.

## Experimental Workflow Diagram



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Caption: Workflow for precise intracellular delivery of Fura-4F via patch pipette.

## Part 4: Secondary Protocol – Bulk Electroporation

For loading cell suspensions or adherent monolayers when patch clamp is not feasible.

- Cell Prep: Trypsinize cells and wash 2x with electroporation buffer (low conductivity). Resuspend at  
  
cells/mL.
- Dye Addition: Add Fura-4F Pentapotassium Salt to a final concentration of 200 - 500  $\mu\text{M}$  in the suspension. (Higher concentration needed extracellularly to drive entry).
- Pulse: Electroporate using parameters optimized for your cell line (e.g., CHO cells: 300V, 900  
  
F, exponential decay).

- Recovery: Immediately transfer cells to warm culture media. Allow 30 minutes for membrane resealing.
- Wash: Wash cells 3x with imaging buffer to remove extracellular dye.

## Part 5: Data Analysis & Calibration

### The Ratiometric Equation

Calculate intracellular calcium

using the Grynkiewicz equation:

Where:

- $R$ : Measured ratio (  $\frac{F_{380}}{F_{770}}$  ).
- $R_0$ : Ratio at zero  $\frac{F_{380}}{F_{770}}$ .
- $R_{max}$ : Ratio at saturating  $\frac{F_{380}}{F_{770}}$ .
- $R_{0/380}$ : The ratio of fluorescence at 380 nm in zero to saturating  $\frac{F_{380}}{F_{770}}$  (  $\frac{R_0}{R_{max}}$  ).
- $K_d$ : Effective dissociation constant (use 770 nM as starting point).

### In-Situ Calibration (Recommended)

Because intracellular viscosity affects dye behavior, perform an end-point calibration:

- Measure

(Physiological): Record your data.

- Measure

: Perfuse cells with

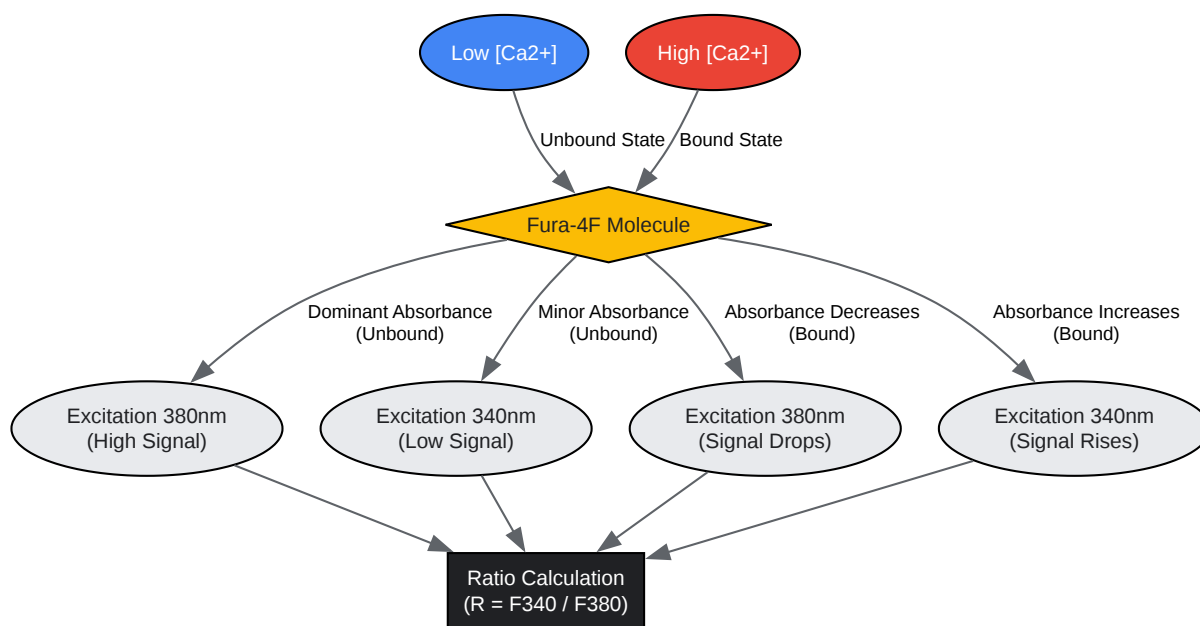
-free buffer + 10  $\mu$ M Ionomycin + 5 mM EGTA.

- Measure

: Perfuse with buffer containing 10 mM

+ 10  $\mu$ M Ionomycin.

## Signaling Logic Diagram



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Caption: Fura-4F spectral shift mechanism. Note the inverse relationship at 380nm upon Ca<sup>2+</sup> binding.

## Part 6: References

- Thermo Fisher Scientific. "Fura-4F, Pentapotassium Salt Product Information." Molecular Probes Handbook.
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- Neher, E. (1995). "The use of fura-2 for estimating Ca buffering and Ca fluxes in rat chromaffin cells." *Neuropharmacology*, 34(11), 1407-1418. (Foundational text on patch-clamp dye loading).
- AAT Bioquest. "Calcium Indicators and their Applications." AAT Bioquest Knowledge Base.[6]

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## Sources

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- 3. [biotium.com \[biotium.com\]](#)
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- 5. [Chemical Calcium Indicators - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [A comparison of fluorescent Ca<sup>2+</sup> indicators for imaging local Ca<sup>2+</sup> signals in cultured cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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